

chemical properties of Methyl 2-(chloromethyl)nicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 2-(chloromethyl)nicotinate**

Cat. No.: **B109170**

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An In-depth Technical Guide on the Chemical Properties of **Methyl 2-(chloromethyl)nicotinate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-(chloromethyl)nicotinate is a key pharmaceutical intermediate recognized for its role in the synthesis of a variety of biologically active molecules.^[1] As a derivative of nicotinic acid, a form of vitamin B3, this compound incorporates a reactive chloromethyl group and a methyl ester on a pyridine ring, making it a versatile building block in medicinal chemistry.^[2] Its primary applications lie in the development of novel therapeutic agents, including Toll-like receptor (TLR) agonists for immune-related diseases and specialized molecules for studying RNA structures within living cells.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and analytical methodologies.

Core Chemical Properties

Methyl 2-(chloromethyl)nicotinate is an orange oil at room temperature.^[1] The following table summarizes its key chemical and physical properties.

Property	Value	Reference
CAS Number	177785-14-7	[3] [4] [5]
Molecular Formula	C ₈ H ₈ CINO ₂	[4] [5]
Molecular Weight	185.61 g/mol	[4] [5]
Appearance	Orange Oil	[1] [6]
SMILES	COC(=O)C1=C(N=CC=C1)CCl	[5]

Spectroscopic Data

While detailed experimental spectra for **Methyl 2-(chloromethyl)nicotinate** are not widely available in public domains, the expected spectroscopic characteristics can be predicted based on its structure.

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring, a singlet for the methyl ester protons (-OCH₃), and a singlet for the chloromethyl protons (-CH₂Cl).
- ¹³C NMR: The carbon NMR would display signals for the carbonyl carbon of the ester, the carbons of the pyridine ring, the methyl carbon of the ester, and the chloromethyl carbon.
- Infrared (IR) Spectroscopy: Key absorption bands would be expected for the C=O stretch of the ester group (around 1720-1740 cm⁻¹), C-O stretching, C=N and C=C stretching from the pyridine ring, and a C-Cl stretch.
- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak corresponding to its molecular weight, along with characteristic fragmentation patterns, such as the loss of the chloromethyl group or the methoxy group.

Synthesis and Purification

Methyl 2-(chloromethyl)nicotinate can be synthesized from 2-methylnicotinate methyl ester through a two-step process involving oxidation followed by chlorination.[\[1\]](#)[\[6\]](#)

Experimental Protocol: Synthesis

Step 1: N-Oxidation of 2-Methylnicotinate Methyl Ester

- In a 250 mL single-neck reaction flask, add 2-methylnicotinate methyl ester (10.0g, 66.2 mmol), m-chloroperbenzoic acid (16.3g, 94.5 mmol), and dichloromethane (140 mL).[1]
- Stir the mixture at room temperature overnight.[1]
- Adjust the pH to 7-8 using a saturated sodium bicarbonate solution.[1]
- Extract the organic layer with dichloromethane (2 x 50 mL).[1]
- Combine the organic layers, wash with saturated brine, and dry over anhydrous sodium sulfate.[1]
- Filter and remove the solvent under reduced pressure to yield the N-oxide intermediate.[1]

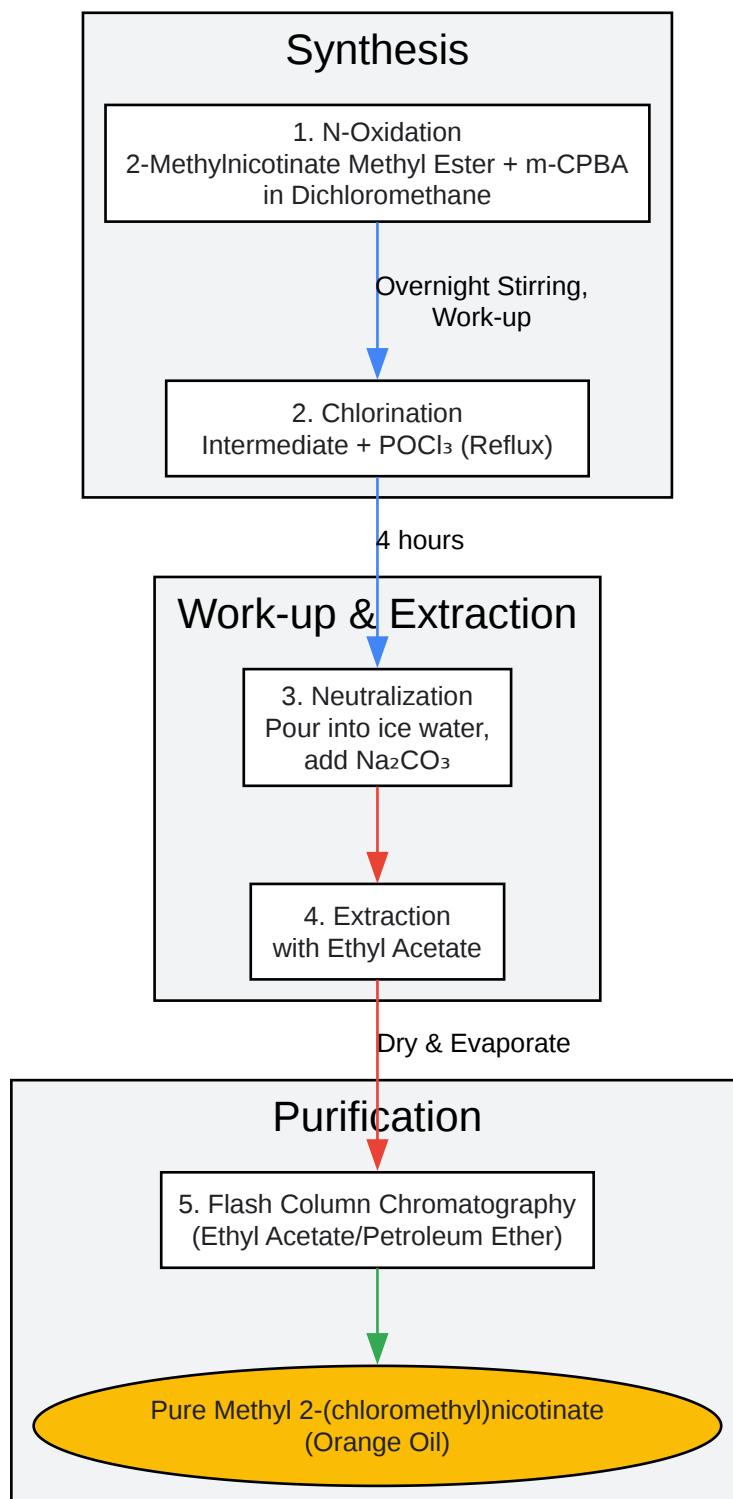
Step 2: Chlorination

- Add the crude N-oxide residue to phosphorus oxychloride (60 mL).[1]
- Reflux the mixture with stirring for 4 hours.[1]
- Remove the excess phosphorus oxychloride under reduced pressure.[1][6]
- Carefully pour the residue into ice water and neutralize to a weakly alkaline pH with solid sodium carbonate.[1][6]
- Extract the product with ethyl acetate (3 x 60 mL).[1]
- Combine the organic layers, wash with saturated brine, and dry over anhydrous sodium sulfate.[1][6]
- Filter and remove the solvent under reduced pressure.[1]

Experimental Protocol: Purification

The crude product is purified using flash column chromatography with a solvent gradient of ethyl acetate in petroleum ether (0% to 30%) to yield pure **Methyl 2-(chloromethyl)nicotinate** as an orange oil.[\[1\]](#)[\[6\]](#)

Synthesis and Purification Workflow



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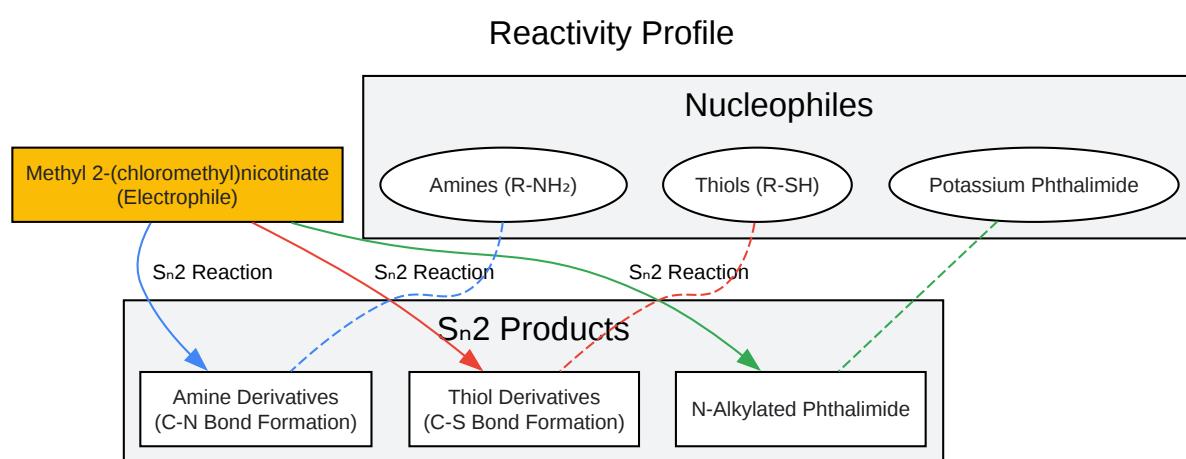
Caption: Workflow for the synthesis and purification of **Methyl 2-(chloromethyl)nicotinate**.

Chemical Reactivity and Applications

The reactivity of **Methyl 2-(chloromethyl)nicotinate** is dominated by the electrophilic nature of the chloromethyl group.^[2] The chlorine atom is a good leaving group, making the adjacent carbon atom susceptible to attack by nucleophiles.

Nucleophilic Substitution (S_n2 Reactions)

The compound readily undergoes bimolecular nucleophilic substitution (S_n2) reactions with a variety of nucleophiles, such as amines and thiols.^[2] This reactivity is fundamental to its utility as a building block for more complex molecules. For instance, it is used in the alkylation of potassium phthalimide, followed by hydrazinolysis, to synthesize Methyl 2-(aminomethyl)nicotinate.^[6]



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Caption: Nucleophilic substitution reactions of **Methyl 2-(chloromethyl)nicotinate**.

Applications in Drug Discovery and Chemical Biology

- TLRs Agonists: The compound serves as a precursor for phenanthroimidazole derivatives, which act as regulators of Toll-like receptors (TLRs).^[1] These derivatives have potential

therapeutic applications in treating immune-related diseases such as cancer, autoimmune disorders, and infections.[1]

- RNA Structure Probing: It is an intermediate in the synthesis of NAI-1, a compound used to visualize RNA secondary structures in living cells, aiding in the understanding of molecular behaviors central to biological regulation.[3]

Safety and Handling

As a chlorinated organic compound, **Methyl 2-(chloromethyl)nicotinate** should be handled with appropriate safety precautions in a well-ventilated fume hood. Standard personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. It is classified as an eye irritant.[7] For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

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- To cite this document: BenchChem. [chemical properties of Methyl 2-(chloromethyl)nicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b109170#chemical-properties-of-methyl-2-chloromethyl-nicotinate>]

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